

Managing air and moisture sensitivity of reagents

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Compound of Interest

Compound Name: 4-Decyn-3-one

Cat. No.: B8691249

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Frequently Asked Questions (FAQs)

Q1: What makes a reagent "air-sensitive" or "moisture-sensitive"?

A: Air-sensitive reagents react with components of the atmosphere, most commonly oxygen and water vapor.^{[1][2]} Moisture-sensitive reagents specifically react with water. Many compounds, particularly organometallics, hydrides, and compounds with early transition metals or lanthanides, are reactive toward both oxygen and water.^{[3][4][5]} This reactivity can lead to decomposition of the reagent, formation of undesired byproducts, and in some cases, create hazardous conditions like fires or explosions.^[4]

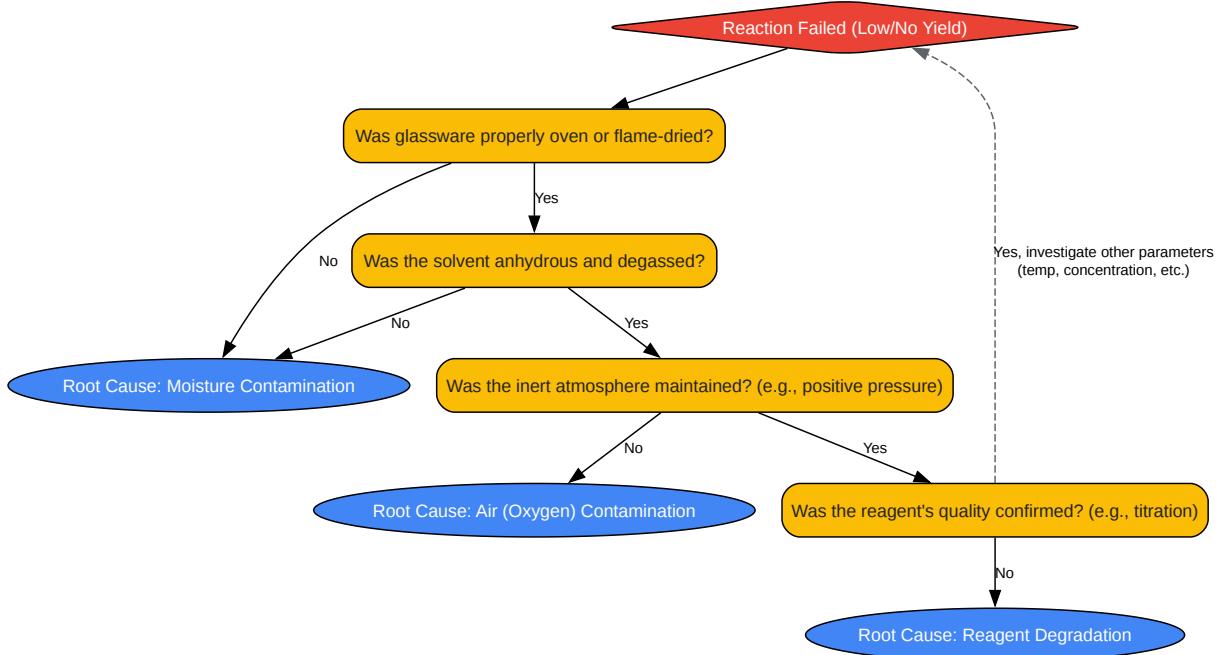
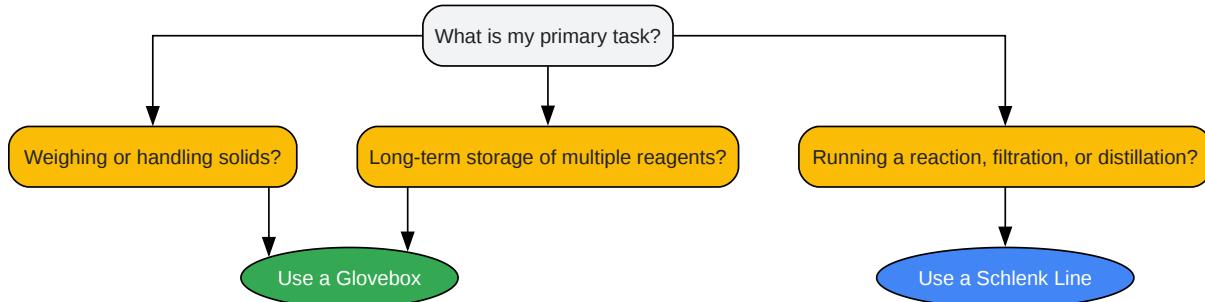
Q2: What is the difference between a glovebox and a Schlenk line, and when should I use each?

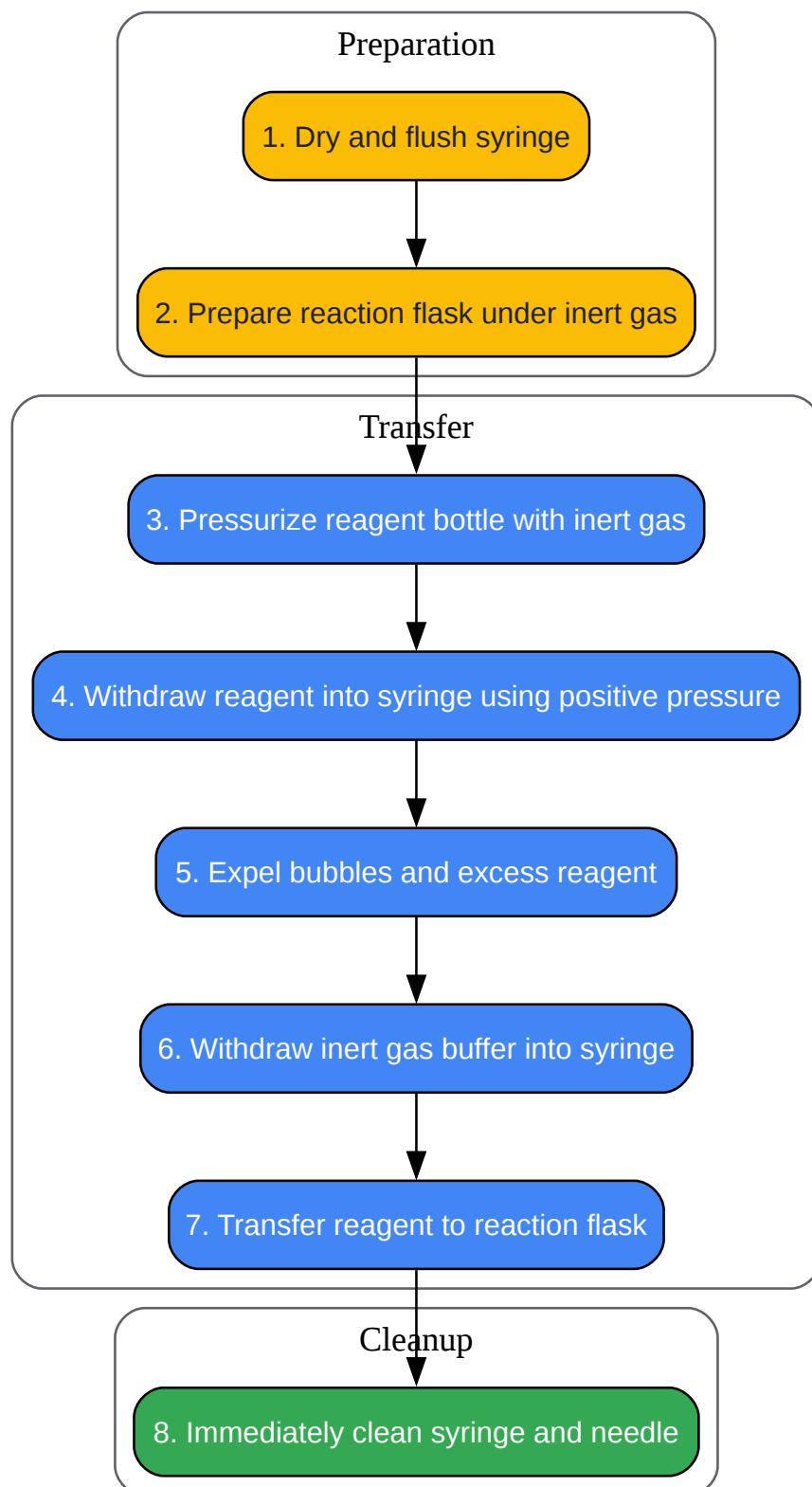
A: Both are used to create an inert atmosphere (typically nitrogen or argon) for handling sensitive reagents.^{[1][6]}

- Glovebox: A sealed container with gloves for manipulation, where the internal atmosphere is continuously circulated over a catalyst to remove oxygen and water to parts-per-million (ppm) levels.^{[3][6]} It is ideal for operations that are difficult to perform in sealed glassware, such as weighing solids, preparing samples, and storing reagents.^{[3][7]}

- Schlenk Line: A dual-manifold system connected to a vacuum pump and an inert gas source. [1][3] It allows for the evacuation of air from glassware (like a Schlenk flask) and backfilling with inert gas.[3] This technique is highly versatile for performing chemical reactions, distillations, and filtrations under an inert atmosphere.[2][3]

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References

- 1. Air-free technique - Wikipedia [en.wikipedia.org]
- 2. ossila.com [ossila.com]
- 3. molan.wdfiles.com [molan.wdfiles.com]
- 4. Air-Sensitive Chemistry: Practical and Safety Considerations [fishersci.com]
- 5. Air-Sensitive Chemistry: Practical and Safety Considerations [fishersci.co.uk]
- 6. Schlenk Line and Glove Box Safety | Lab Safety Officers [sites.nd.edu]
- 7. Tips and Tricks for the Lab: Air-Sensitive Techniques (3) - ChemistryViews [chemistryviews.org]
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